

# Physical properties of 2-Amino-N-tert-butylbenzamide (melting point, solubility)

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## Compound of Interest

Compound Name: 2-Amino-N-tert-butylbenzamide

Cat. No.: B074491

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## Technical Guide: Physical Properties of 2-Amino-N-tert-butylbenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Amino-N-tert-butylbenzamide** (CAS No. 1203-89-0), focusing on its melting point and solubility. The information is supplemented with detailed, generalized experimental protocols for the determination of these properties and a representative synthesis workflow.

## Core Physical Properties

**2-Amino-N-tert-butylbenzamide** is a benzamide derivative with potential applications in medicinal chemistry and materials science. An understanding of its physical properties is crucial for its handling, formulation, and application in research and development.

## Data Presentation

The following table summarizes the available quantitative data for the physical properties of **2-Amino-N-tert-butylbenzamide**.

| Property         | Value                  | Data Type    | Source          |
|------------------|------------------------|--------------|-----------------|
| Melting Point    | 124-125 °C             | Experimental | ChemicalBook[1] |
| Water Solubility | $\log_{10}(S) = -2.82$ | Calculated   | Cheméo[2]       |

Note: The water solubility is a calculated value and should be confirmed by experimental analysis for precise applications.

## Experimental Protocols

The following are detailed, generalized methodologies for determining the melting point and solubility of a solid organic compound like **2-Amino-N-tert-butylbenzamide**.

### Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **2-Amino-N-tert-butylbenzamide** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Determination:**
  - A preliminary, rapid heating is performed to get an approximate melting range.
  - The apparatus is allowed to cool.
  - A second sample is prepared, and the temperature is raised quickly to about 15-20°C below the approximate melting point.
  - The heating rate is then slowed to 1-2°C per minute.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

## Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipette or dropper
- Spatula

Solvents to be tested:

- Water
- Ethanol

- Acetone
- Toluene
- Dimethyl Sulfoxide (DMSO)

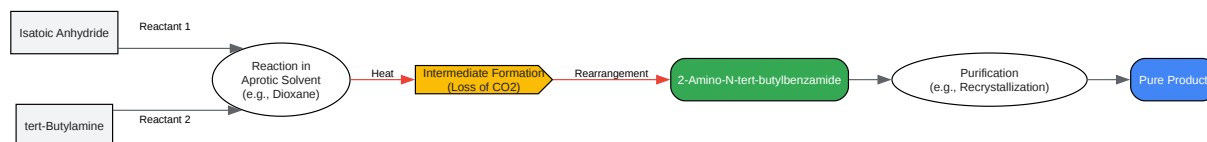
Procedure:

- Sample Preparation: Approximately 10-20 mg of **2-Amino-N-tert-butylbenzamide** is weighed and placed into a small test tube.
- Solvent Addition: 1 mL of the selected solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for approximately one minute.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved.
- Classification:
  - Soluble: The solid completely dissolves, forming a clear solution.
  - Partially Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
  - Insoluble: The solid does not appear to dissolve.
- The procedure is repeated for each solvent. For more quantitative analysis, a gravimetric or spectroscopic method would be employed to determine the concentration of the dissolved solid at saturation.

## Mandatory Visualization

### Synthesis Workflow for 2-Amino-N-tert-butylbenzamide

The following diagram illustrates a plausible synthetic route for **2-Amino-N-tert-butylbenzamide**, starting from isatoic anhydride and tert-butylamine. This represents a common method for the formation of N-substituted 2-aminobenzamides.



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Caption: A generalized workflow for the synthesis of **2-Amino-N-tert-butylbenzamide**.

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## References

- 1. 1203-89-0 | CAS DataBase [m.chemicalbook.com]
- 2. 2-Amino-N-t-butylbenzamide (CAS 1203-89-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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